

Application Notes and Protocols for Gpx4-IN-4 in Mouse Models

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Compound of Interest

Compound Name: *Gpx4-IN-4*

Cat. No.: *B12388179*

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These application notes provide detailed information and protocols for the use of **Gpx4-IN-4**, a potent inhibitor of Glutathione Peroxidase 4 (GPX4), in mouse models of research. The provided methodologies are intended to serve as a guide for investigating the biological effects of **Gpx4-IN-4** in vivo.

Introduction

Glutathione Peroxidase 4 (GPX4) is a crucial enzyme that protects cells from membrane lipid peroxidation.[1] Inhibition of GPX4 leads to an iron-dependent form of programmed cell death known as ferroptosis.[2] **Gpx4-IN-4** (also referred to as Compound 24) is a specific inhibitor of GPX4 and serves as a valuable tool to induce ferroptosis and study its role in various physiological and pathological processes.[3][4] These notes provide a summary of reported dosages, a detailed formulation protocol, and comprehensive experimental protocols for in vivo studies using **Gpx4-IN-4** in mouse models.

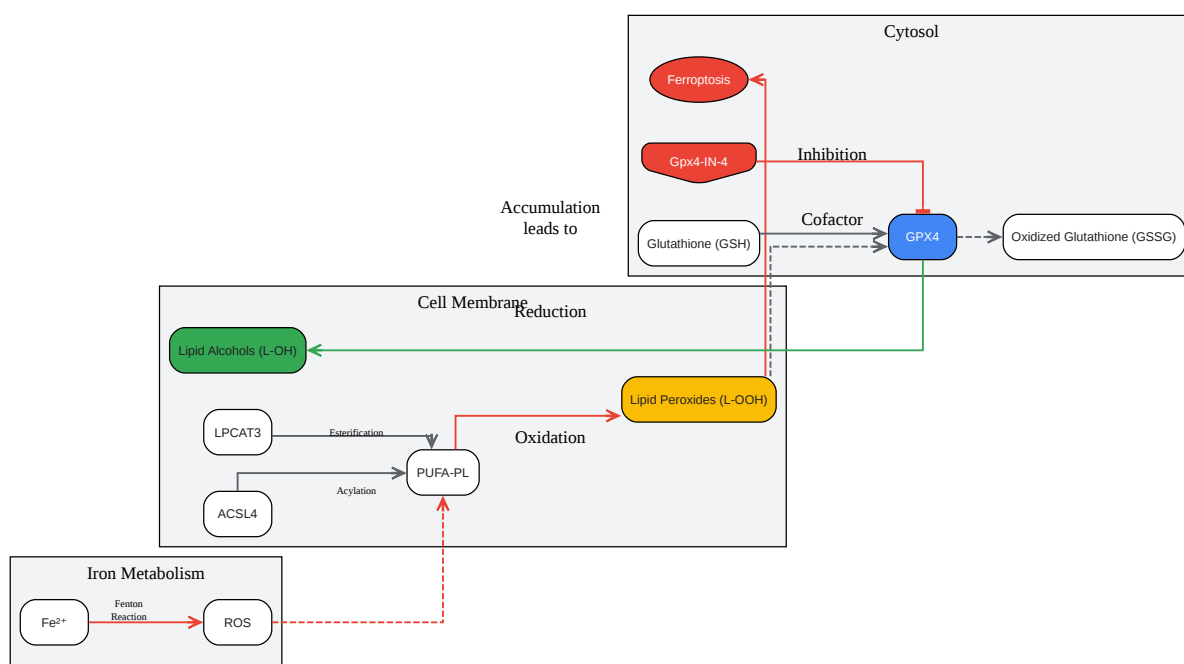
Quantitative Data Summary

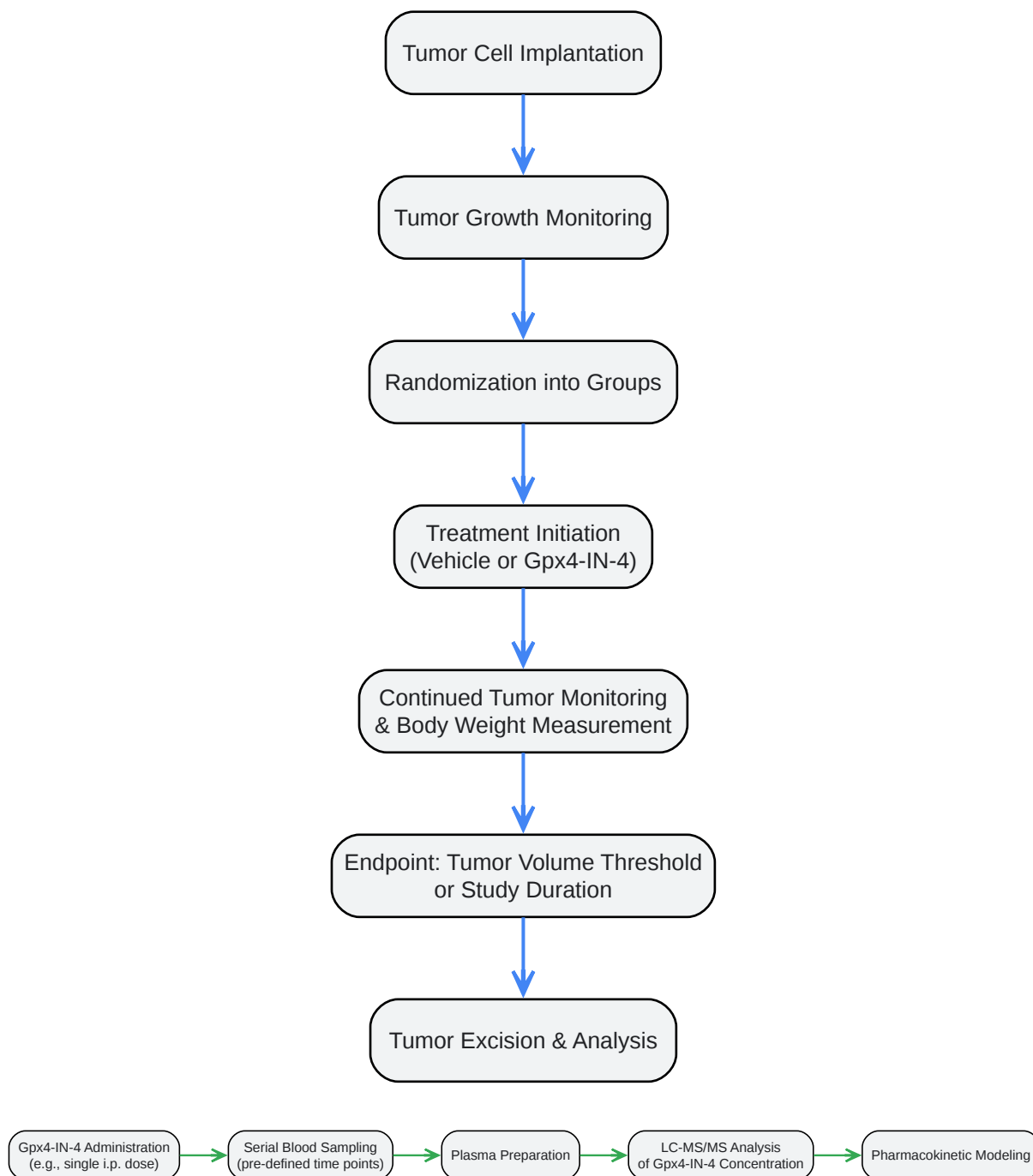
The following table summarizes the reported in vivo dosages and administration routes for **Gpx4-IN-4** in mice.

Parameter	Details	Reference
Compound	Gpx4-IN-4 (Compound 24)	[3][4]
Molecular Weight	460.9 g/mol	[4]
Route of Administration	Intraperitoneal (i.p.) injection	[3][4]
Dosage Range	50 mg/kg (daily for 20 days)	[3][4]
100 mg/kg (single dose)	[3][4]	
200 mg/kg (single dose)	[3][4]	
Vehicle Formulation	Information on specific formulation for Gpx4-IN-4 is limited. A common vehicle for similar lipophilic compounds like RSL3 is a mixture of DMSO and corn oil. Another reported vehicle for a ferroptosis inducer is a combination of PBS, DMSO, and PEG300.	[5]

Signaling Pathway

Gpx4-IN-4 induces ferroptosis by directly inhibiting the enzymatic activity of GPX4. This disrupts the cellular antioxidant defense system, leading to an accumulation of lipid reactive oxygen species (ROS) and subsequent cell death. The diagram below illustrates the central role of GPX4 in the ferroptosis pathway.





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References

- 1. Toxicology | MuriGenics [murigenics.com]
- 2. In Vivo Assessment of Ferroptosis and Ferroptotic Stress in Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. GPX4-IN-4 | Glutathione Peroxidase | TargetMol [targetmol.com]
- 5. JCI - Nano-targeted induction of dual ferroptotic mechanisms eradicates high-risk neuroblastoma [jci.org]
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